

Technical Support Center: Synthesis of 4-Bromo-3-methoxybenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-3-methoxybenzonitrile

Cat. No.: B054132

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Welcome to the technical support guide for the synthesis of **4-Bromo-3-methoxybenzonitrile** (CAS No. 120315-65-3).[1] This document is designed for researchers, chemists, and drug development professionals to provide in-depth, field-proven insights into optimizing this synthesis, troubleshooting common issues, and understanding the underlying chemical principles. **4-Bromo-3-methoxybenzonitrile** is a valuable building block in the synthesis of pharmaceuticals and other specialty chemicals.[2] This guide will equip you with the necessary knowledge to improve yield, enhance purity, and streamline your experimental workflow.

Synthesis Pathway Overview

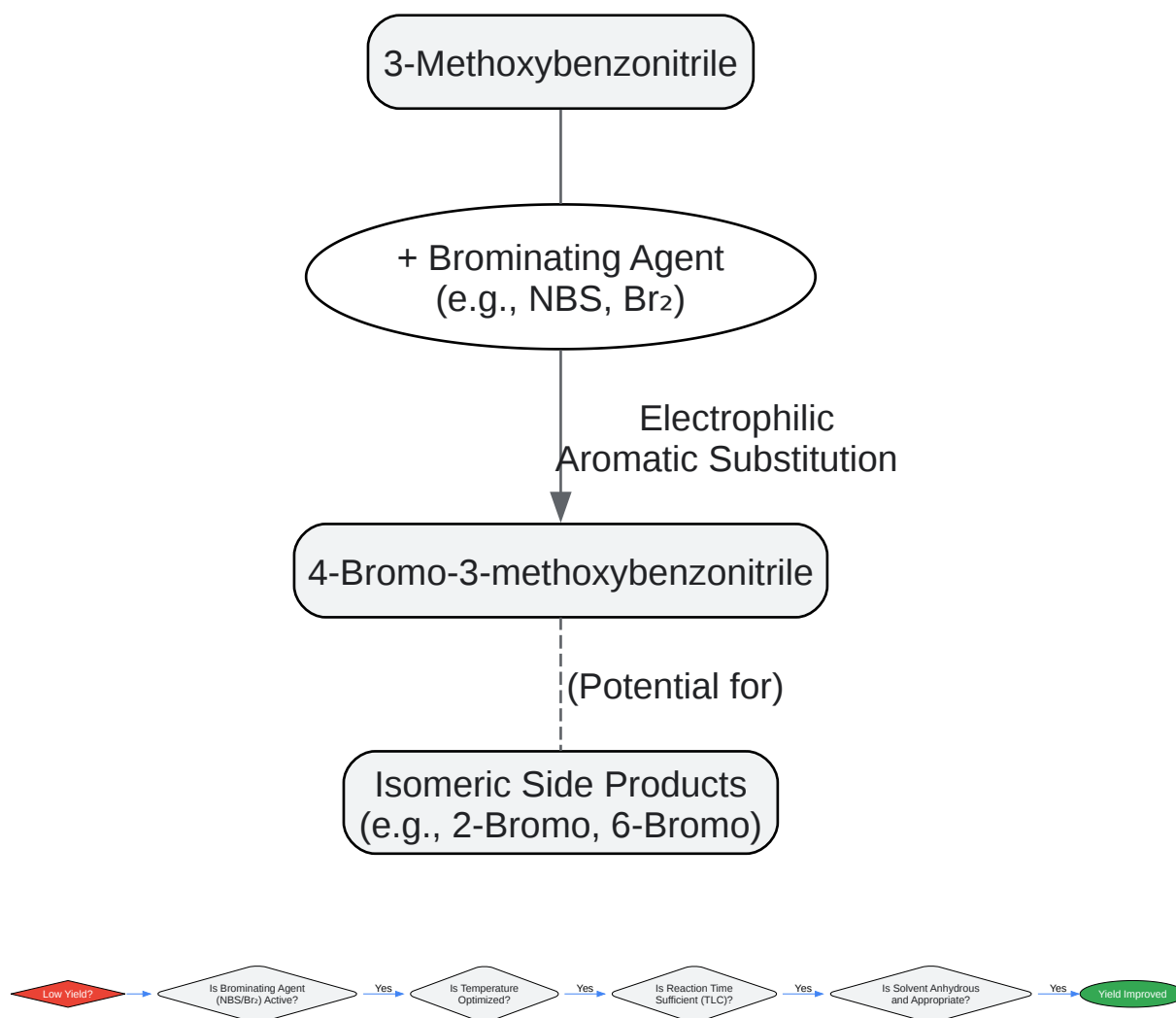
The successful synthesis of **4-Bromo-3-methoxybenzonitrile** hinges on selecting the appropriate starting materials and reaction pathway. The most common and logical approach is the direct electrophilic bromination of 3-methoxybenzonitrile.

Primary Synthetic Route: Electrophilic Aromatic Substitution

In this pathway, 3-methoxybenzonitrile is treated with a brominating agent. The regioselectivity of this reaction is governed by the directing effects of the substituents on the aromatic ring:

- Methoxy Group (-OCH₃): An activating, ortho-, para- director.
- Nitrile Group (-CN): A deactivating, meta- director.

The powerful activating effect of the methoxy group dominates, directing the incoming bromine electrophile primarily to the positions ortho and para to it (C2, C4, and C6). The desired 4-bromo isomer is a primary product due to this electronic preference.



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Sources

- 1. 4-Bromo-3-methoxybenzonitrile | C₈H₆BrNO | CID 22591181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromo-3-Methoxy benzonitrile Manufacturer in Ankleshwar, 4-Bromo-3-Methoxy benzonitrile Supplier [maksons.co.in]
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